An In-depth Technical Guide to the Crystal Structure of Platinum-Aluminide Phases

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Compound of Interest

Compound Name:	*aluminum;platinum*
CAS No.:	*57621-59-7*
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This technical guide provides a comprehensive overview of the crystal structures of various platinum-aluminide (Pt-Al) intermetallic phases. These materials are of significant interest in materials science and catalysis, with applications extending to high-temperature coatings and catalytic converters. Understanding their precise crystal structures is crucial for elucidating structure-property relationships and designing new materials with tailored functionalities.

Introduction to Platinum-Aluminide Phases

The binary platinum-aluminum system is characterized by a rich phase diagram with a multitude of stable intermetallic compounds. These phases exhibit a range of crystal structures, from simple cubic to more complex tetragonal and orthorhombic arrangements. The formation of these specific phases is highly dependent on the atomic composition and temperature. This guide focuses on the detailed crystallographic data of the most prominent Pt-Al phases.

Crystal Structure Data of Platinum-Aluminide Phases

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The crystallographic data for various platinum-aluminide phases have been determined through experimental techniques such as X-ray Diffraction (XRD) and Transmission Electron Microscopy (TEM), as well as computational methods. A summary of the key crystallographic parameters for several prominent phases is presented in the tables below.

Platinum-Rich Phases

Phase	Crystal System	Space Group	Lattice Parameters (Å)
Pt3Al	Tetragonal	P4/mbm	a = 5.48, c = 7.86[1]
Pt2Al	Orthorhombic	Pnma	a = 8.22, b = 5.43, c = 4.09[2]
Pt5Al3	Rhombohedral	R-3	a = 7.55, c = 10.45

Equiatomic and Aluminum-Rich Phases

Phase	Crystal System	Space Group	Lattice Parameters (Å)
PtAl	Cubic	$P2_13$	a = 4.88[3]
PtAl2	Cubic	Fm-3m	a = 5.90
Pt2Al3	Hexagonal	$P6_3/mmc$	a = 4.22, c = 5.21
PtAl3	Orthorhombic	Cmcm	a = 8.16, b = 12.58, c = 4.98
PtAl4	Monoclinic	C2/m	a = 12.87, b = 4.01, c = 7.62, β = 115.6°

Experimental Protocols for Crystal Structure Determination

The determination of the crystal structures of platinum-aluminide phases relies on a combination of synthesis, sample preparation, and advanced characterization techniques.

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Synthesis of Platinum-Aluminide Phases

Polycrystalline samples of Pt-Al intermetallic compounds are typically synthesized by arc-melting high-purity platinum and aluminum in a water-cooled copper hearth under an inert argon atmosphere. To ensure homogeneity, the resulting buttons are often flipped and re-melted several times. Subsequent annealing at high temperatures (e.g., 800-1200 °C) for extended periods in evacuated quartz tubes is crucial for achieving thermodynamic equilibrium and promoting grain growth.

X-ray Diffraction (XRD) Analysis

Powder X-ray diffraction is the primary technique for identifying the crystalline phases present in the synthesized alloys and for determining their lattice parameters.

- Sample Preparation: A small portion of the annealed ingot is crushed into a fine powder using an agate mortar and pestle. The powder is then sieved to ensure a uniform particle size, which is essential for obtaining high-quality diffraction data with minimal preferred orientation.

- Data Collection: The powder sample is mounted on a low-background sample holder. XRD patterns are typically collected using a diffractometer equipped with a Cu Kα radiation source (λ = 1.5406 Å). Data is collected over a wide 2θ range (e.g., 20-100°) with a small step size (e.g., 0.02°) and a sufficient counting time per step to ensure good statistics.

- Data Analysis: The collected diffraction patterns are analyzed using specialized software. Phase identification is performed by comparing the experimental peak positions and intensities with standard diffraction databases (e.g., the Powder Diffraction File). For precise lattice parameter determination, a Rietveld refinement of the entire diffraction pattern is often employed.

Transmission Electron Microscopy (TEM) Analysis

Transmission electron microscopy provides detailed information about the microstructure, crystal defects, and local crystallography of the platinum-aluminide phases.

- Sample Preparation: TEM samples are prepared by cutting a thin slice from the bulk alloy. This slice is then mechanically ground and polished to a thickness of about 50-100 µm.

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Further thinning to electron transparency (typically <100 nm) is achieved by one of the following methods:

- Ion Milling: A focused ion beam (FIB) or a broad ion beam is used to sputter atoms from the sample surface until a thin, electron-transparent area is created. Low-energy milling at the final stages is crucial to minimize amorphization and implantation artifacts.
- Electropolishing: The mechanically thinned disc is subjected to an electrochemical etching process. The choice of electrolyte and polishing conditions (voltage, temperature) is critical and specific to the alloy composition.

- Imaging and Diffraction: The prepared sample is examined in a transmission electron microscope. Bright-field and dark-field imaging are used to visualize the microstructure, including grain boundaries and precipitates. Selected Area Electron Diffraction (SAED) is employed to obtain diffraction patterns from specific crystallographic orientations, allowing for the determination of the local crystal structure and orientation relationships between different phases.

Visualization of Relationships and Workflows

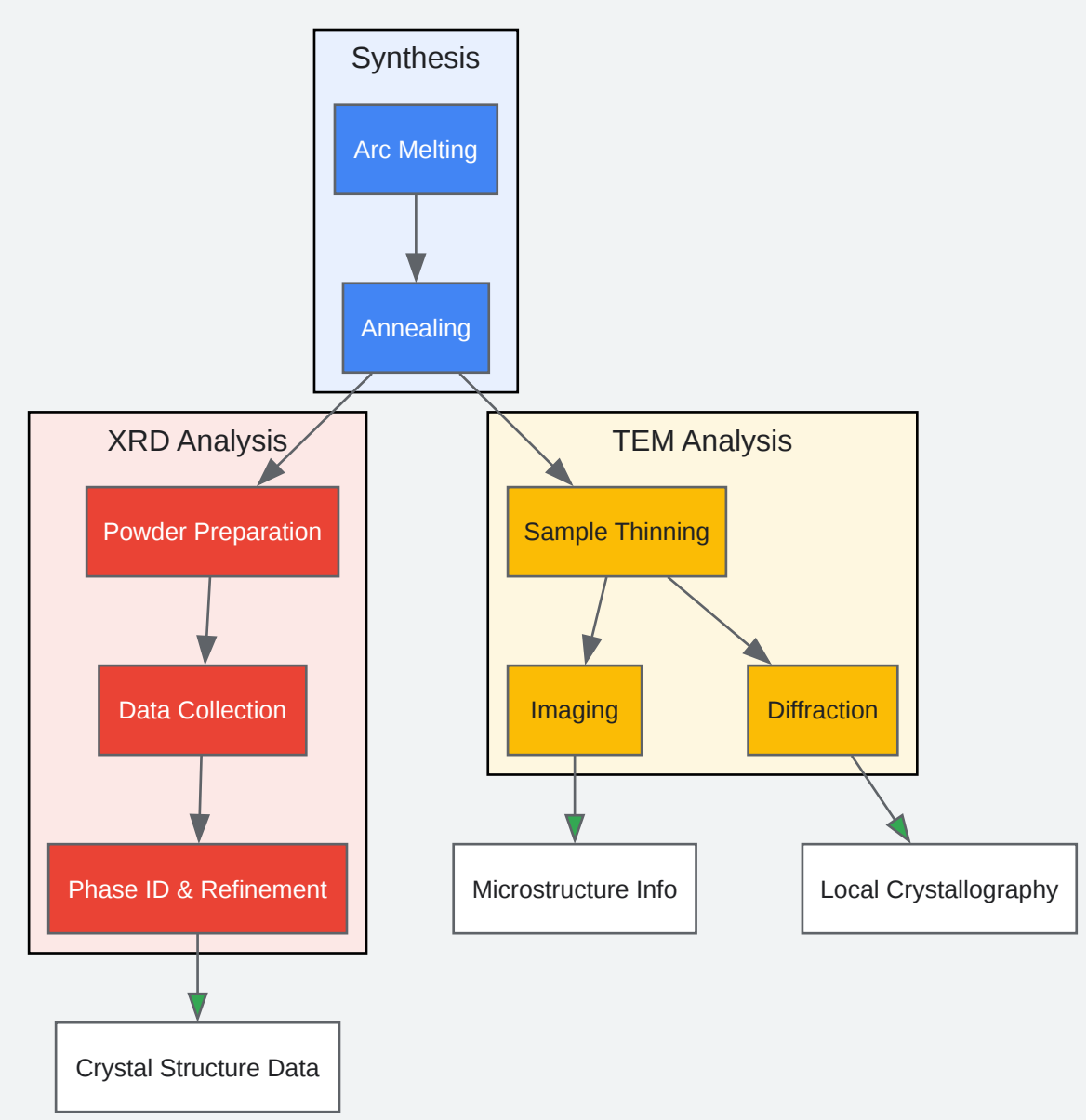
Stoichiometric Relationship of Platinum-Aluminide Phases



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Caption: Stoichiometric progression of platinum-aluminide phases.

Experimental Workflow for Crystal Structure Determination



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Caption: Workflow for determining Pt-Al phase crystal structures.

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